

Protocol for the Dissolution of Codeine Phosphate Hydrate for Experimental Applications

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Compound of Interest

Compound Name: Codeine phosphate hydrate

Cat. No.: B8542146

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of **codeine phosphate hydrate** solutions for use in experimental settings. The information is intended to guide researchers in accurately preparing solutions for in vitro and in vivo studies.

Product Information

Chemical Name: **Codeine Phosphate Hydrate** Molecular Formula: $C_{18}H_{21}NO_3 \cdot H_3PO_4 \cdot \frac{1}{2}H_2O$ Molecular Weight: 406.37 g/mol Appearance: Fine, white, needle-shaped crystals or white crystalline powder.^[1]

Solubility and Stability

Codeine phosphate hydrate exhibits varying solubility in different solvents. It is crucial to select an appropriate solvent based on the experimental design. The stability of the resulting solution is influenced by factors such as pH, light exposure, and storage temperature.

Data Summary: Solubility of **Codeine Phosphate Hydrate**

Solvent	Solubility	Reference
Water	Freely soluble[2][3]	[2][3]
Hot Water	Very soluble	
Ethanol	Slightly soluble[2]	[2]
Boiling Alcohol	More soluble than in cold alcohol	
DMF	20 mg/mL	[4]
DMSO	10 mg/mL	[4]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]

Aqueous solutions of codeine phosphate are most stable at a pH of 3.5.[5] The compound is also sensitive to light and should be stored accordingly.[6] A 3 mg/mL solution of codeine phosphate in an oral syrup vehicle was found to be stable for at least 98 days at 22-25°C when protected from light.[7]

Experimental Protocols

Preparation of a 10 mg/mL Stock Solution in Water

This protocol describes the preparation of a 10 mg/mL stock solution of **codeine phosphate hydrate** in sterile water. This stock solution can be further diluted to working concentrations in appropriate physiological buffers or cell culture media.

Materials:

- **Codeine Phosphate Hydrate** powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Spatula

- Vortex mixer
- Sterile filter (0.22 μ m) and syringe

Procedure:

- **Weighing:** Accurately weigh the desired amount of **codeine phosphate hydrate** powder using a calibrated analytical balance. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of the powder.
- **Dissolution:** Transfer the weighed powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL) to the tube.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be clear and free of particulates.
- **Volume Adjustment:** Add sterile water to reach the final desired volume (e.g., 10 mL).
- **Sterilization:** To ensure sterility for cell culture or in vivo use, filter the solution through a 0.22 μ m sterile syringe filter into a new sterile tube.
- **Storage:** Store the stock solution in amber or light-protected tubes at 2-8°C for short-term use. For long-term storage, it is recommended to prepare aliquots and store them at -20°C. The solid form of **codeine phosphate hydrate** is stable for at least 5 years when stored at -20°C.^[4]

Preparation of Working Solutions in Physiological Buffer (e.g., PBS)

Materials:

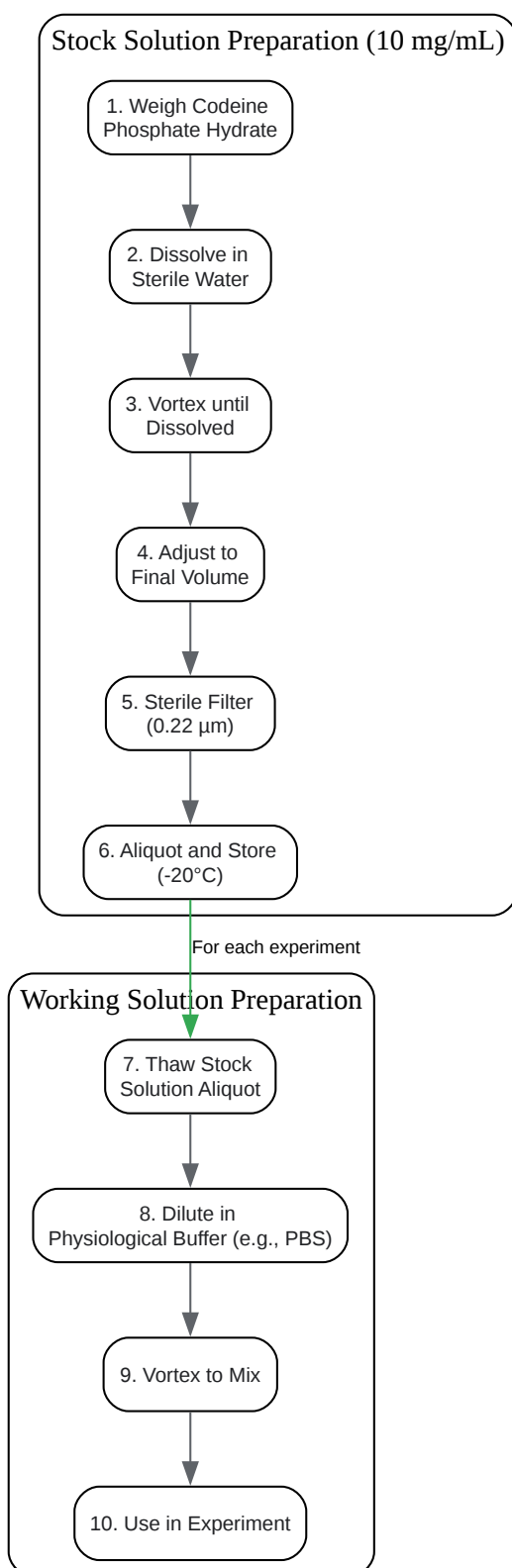
- 10 mg/mL **Codeine Phosphate Hydrate** stock solution
- Sterile Phosphate Buffered Saline (PBS), pH 7.4
- Sterile conical tubes

Procedure:

- **Calculation:** Determine the required concentration and volume of the working solution. For example, to prepare 1 mL of a 100 µg/mL working solution, you will need 10 µL of the 10 mg/mL stock solution.
- **Dilution:** In a sterile tube, add the required volume of sterile PBS (e.g., 990 µL).
- **Addition of Stock:** Add the calculated volume of the **codeine phosphate hydrate** stock solution (e.g., 10 µL) to the PBS.
- **Mixing:** Gently vortex the solution to ensure homogeneity.
- **Use:** The working solution is now ready for experimental use. It is recommended to prepare fresh working solutions for each experiment to ensure accuracy and stability.

Visualizations

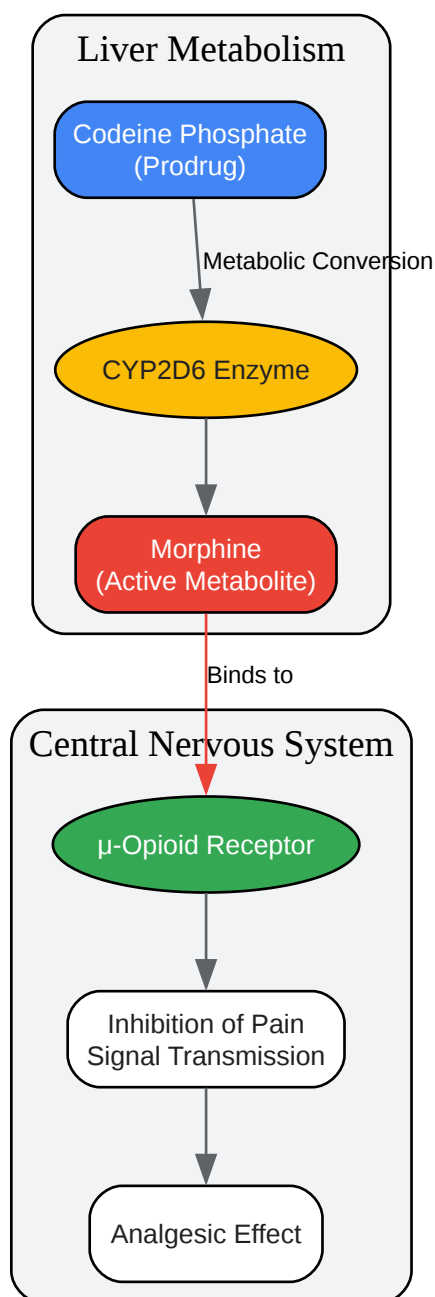
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **codeine phosphate hydrate** solutions.

Signaling Pathway of Codeine



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Caption: Codeine's mechanism of action via metabolic activation.

Disclaimer: Codeine phosphate is a controlled substance. All acquisition, handling, storage, and disposal must be in accordance with local, state, and federal regulations. This protocol is

intended for research purposes only and should be performed by qualified personnel in a laboratory setting.

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